

Diiodomethanesulfonic Acid Sodium Salt: A Technical Overview of a Sparsely Documented Compound

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Compound of Interest

Compound Name: *Dimethiodal Sodium*

Cat. No.: *B089858*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diiodomethanesulfonic acid sodium salt, also known by its synonym **Dimethiodal sodium**, is an organoiodine compound with the chemical formula $\text{CHI}_2\text{NaO}_3\text{S}$.^[1] Despite its clear chemical structure and registration with a CAS number of 124-88-9, this compound remains sparsely documented in readily accessible scientific literature. This technical guide aims to consolidate the available information on its chemical identity and provide a framework for future research by highlighting the significant gaps in our understanding of its chemical properties and stability.

Chemical Identity

A summary of the fundamental identifiers for diiodomethanesulfonic acid sodium salt is provided in the table below.

Identifier	Value
Chemical Name	Diiodomethanesulfonic acid sodium salt
Synonyms	Dimethiodal sodium
CAS Number	124-88-9
Molecular Formula	CHI ₂ NaO ₃ S
Molecular Weight	393.86 g/mol
Chemical Structure	I ₂ CHSO ₃ Na

Physicochemical Properties: A Knowledge Gap

A thorough review of scientific databases and literature reveals a significant lack of quantitative data regarding the physicochemical properties of diiodomethanesulfonic acid sodium salt. Critical parameters essential for drug development and chemical research, such as melting point, boiling point, solubility in various solvents (aqueous and organic), and the acid dissociation constant (pKa) of its corresponding acid, are not publicly documented. This absence of data prevents a comprehensive assessment of its potential applications and handling requirements.

Stability and Decomposition

Information regarding the stability of diiodomethanesulfonic acid sodium salt is not available in the public domain. The stability of a compound, particularly under various conditions such as temperature, light, and pH, is a critical factor in its synthesis, storage, and application. Without experimental data, any discussion on its decomposition pathways or potential degradation products would be purely speculative. General knowledge of related organoiodine and sulfonic acid compounds suggests potential sensitivity to light and thermal degradation, but specific studies on this salt are required for confirmation.

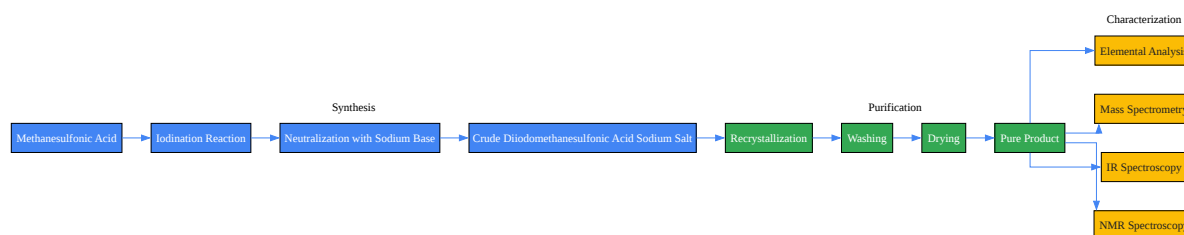
Experimental Protocols: A Call for Research

Detailed experimental protocols for the synthesis, purification, and analysis of diiodomethanesulfonic acid sodium salt are not described in the reviewed literature. To facilitate

further investigation into this compound, the following general methodologies, which would require empirical optimization, are proposed.

Proposed Synthetic Workflow

A potential synthetic route could involve the iodination of methanesulfonic acid followed by neutralization with a sodium base. The logical workflow for such a synthesis and subsequent characterization is depicted below.

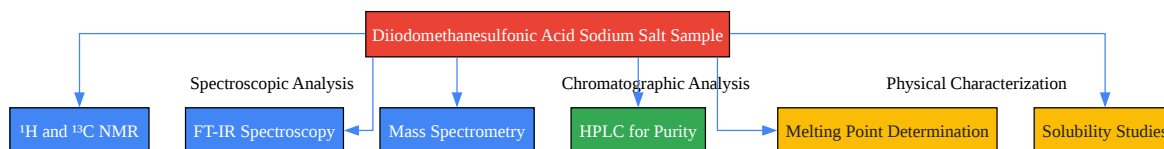


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Caption: Proposed workflow for synthesis and characterization.

Analytical Characterization Workflow

To confirm the identity and purity of synthesized diiodomethanesulfonic acid sodium salt, a standard analytical workflow would be employed.



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Caption: Standard analytical workflow for characterization.

Signaling Pathways and Biological Activity

There is no information available in the public domain regarding the biological activity of diiodomethanesulfonic acid sodium salt or its involvement in any signaling pathways. Its structural similarity to other organosulfonates might suggest potential biological interactions, but this remains an open area for investigation.

Conclusion and Future Directions

Diiodomethanesulfonic acid sodium salt is a chemical entity for which basic identification is available but detailed scientific characterization is conspicuously absent. The lack of data on its physicochemical properties, stability, and biological activity presents a significant barrier to its potential application in research and development. This guide serves to highlight these knowledge gaps and to propose a structured approach for future research. The scientific community is encouraged to undertake systematic studies to elucidate the properties of this compound, which would be invaluable for expanding the landscape of available chemical tools.

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References

- 1. DIMETHIODAL SODIUM [drugfuture.com]
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